

In-Depth Technical Guide: 2-(4-Oxopiperidin-1-yl)acetonitrile

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Compound of Interest

Compound Name: 2-(4-Oxopiperidin-1-yl)acetonitrile

Cat. No.: B1302792

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CAS Number: 259180-65-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(4-Oxopiperidin-1-yl)acetonitrile**, a heterocyclic compound with potential applications in medicinal chemistry and drug discovery. This document consolidates available data on its chemical and physical properties, safety and handling, and potential biological relevance.

Chemical and Physical Properties

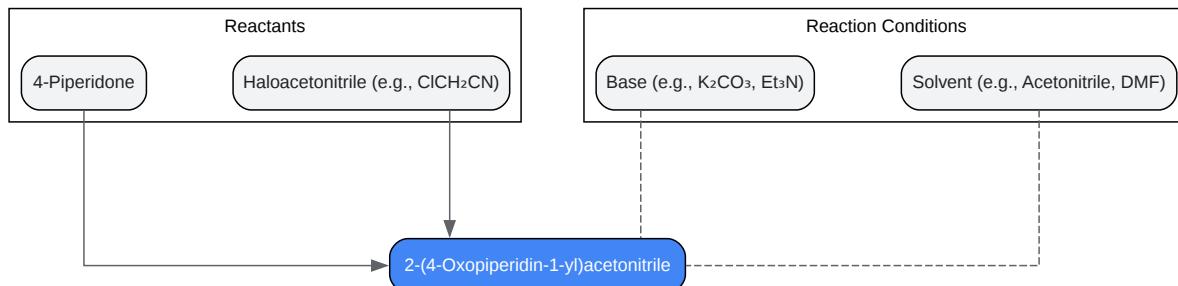
2-(4-Oxopiperidin-1-yl)acetonitrile is a piperidine derivative characterized by a cyanomethyl group attached to the nitrogen atom of a 4-oxopiperidine ring.^[1]

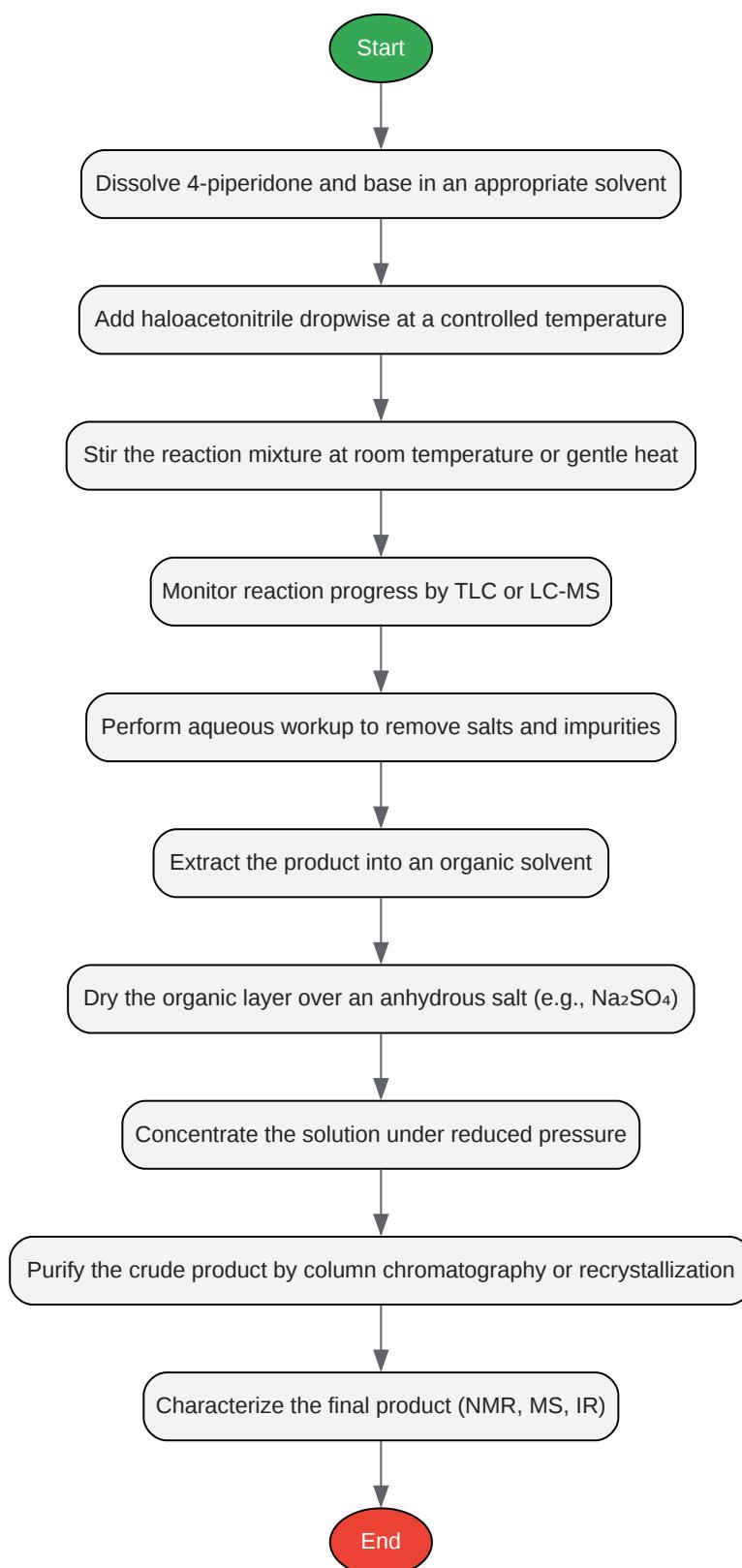
Property	Value	Source
CAS Number	259180-65-9	[1]
Molecular Formula	C ₇ H ₁₀ N ₂ O	[1]
Molecular Weight	138.17 g/mol	[1]
Appearance	Not explicitly stated, likely a solid	Inferred
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(4-Oxopiperidin-1-yl)acetonitrile** is not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry principles. The synthesis would likely involve the N-alkylation of 4-piperidone with a haloacetonitrile, such as chloroacetonitrile or bromoacetonitrile, in the presence of a suitable base to neutralize the hydrogen halide byproduct.

A potential synthetic pathway is illustrated below:



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References

- 1. scbt.com [scbt.com]
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